

Personal protective equipment for handling 4-(Methylsulfonyl)phenylacetic acid

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Compound of Interest

Compound Name: 4-(Methylsulfonyl)phenylacetic acid

Cat. No.: B058249

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Essential Safety and Handling Guide for 4-(Methylsulfonyl)phenylacetic Acid

This guide provides crucial safety and logistical information for the handling and disposal of **4-(Methylsulfonyl)phenylacetic acid**, tailored for researchers, scientists, and professionals in drug development. Following these procedures is essential for ensuring a safe laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

4-(Methylsulfonyl)phenylacetic acid is classified as a hazardous substance. Understanding its specific risks is the first step in safe handling. The primary hazards include skin irritation, serious eye irritation, and potential respiratory irritation.^{[1][2][3]} The signal word for this chemical is "Warning".^{[1][2][3]}

Quantitative Hazard Data

Hazard Classification	Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1][2]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation[1][2]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[1][2]

Recommended Personal Protective Equipment (PPE)

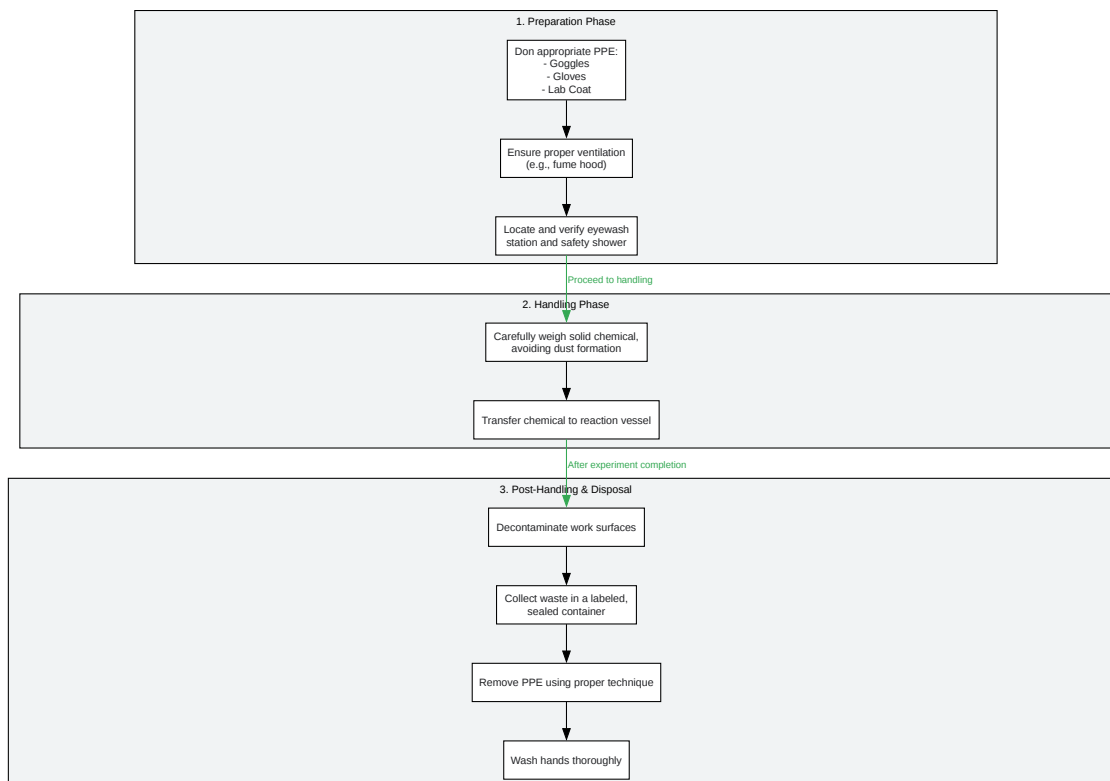
Consistent and proper use of PPE is mandatory when handling this chemical.

Body Part	PPE Recommendation	Standards
Eyes/Face	Safety goggles or eyeshields	European Standard EN 166[1][2]
Hands	Chemical-resistant protective gloves	Inspect prior to use[4]
Body	Long-sleeved laboratory coat and appropriate protective clothing	To prevent skin exposure[1][2]
Respiratory	Not required under normal, well-ventilated conditions. If dust is generated, use a NIOSH-approved N95 or equivalent particle respirator. [1][4]	NIOSH (US) or CEN (EU) approved

Step-by-Step Handling and Operational Plan

Adherence to a strict operational workflow is critical for minimizing exposure and ensuring safety. This includes preparation, handling, and post-handling procedures.

Experimental Workflow Diagram



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Caption: Workflow for Safely Handling **4-(Methylsulfonyl)phenylacetic Acid**.

Detailed Protocols

- Preparation:
 - Before entering the laboratory, ensure you are wearing a long-sleeved lab coat.
 - Put on chemical-resistant gloves and safety goggles that meet the EN166 standard.[2]
 - Conduct all work in a well-ventilated area, preferably within a chemical fume hood.[3]
 - Confirm that an eyewash station and safety shower are unobstructed and accessible.[1]

- Handling:
 - When weighing and transferring the solid material, handle it gently to avoid creating dust.
[\[3\]](#)
 - Avoid direct contact with skin, eyes, and clothing.[\[3\]](#)
 - Do not eat, drink, or smoke in the handling area.
 - Keep the container tightly closed when not in use.[\[1\]](#)
- In Case of Exposure:
 - Eye Contact: Immediately rinse cautiously with water for at least 15 minutes. If you are wearing contact lenses, remove them if it is easy to do so. Continue rinsing and seek medical attention if irritation persists.[\[1\]](#)[\[2\]](#)
 - Skin Contact: Wash the affected area immediately with plenty of soap and water. If skin irritation develops, seek medical advice.[\[1\]](#)[\[2\]](#)
 - Inhalation: Move the individual to fresh air and ensure they are in a position comfortable for breathing. If the person feels unwell, contact a POISON CENTER or a physician.[\[1\]](#)[\[2\]](#)

Disposal Plan

Proper disposal of chemical waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:
 - Collect all waste material, including any contaminated PPE (like gloves), in a suitable, clearly labeled, and tightly sealed container.[\[1\]](#)[\[3\]](#)
 - Sweep up any solid spills and place the material into the designated waste container.[\[3\]](#)
- Disposal Procedure:

- Dispose of the chemical waste through an approved and licensed waste disposal company.[1]
- Do not dispose of the material down the drain.[5]
- Always follow local, regional, and national regulations for hazardous waste disposal.[5]

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